

Navigating the Safety Landscape of 2-Methoxyadamantane: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyadamantane

Cat. No.: B15285362

[Get Quote](#)

Disclaimer: No specific safety data sheet (SDS) or comprehensive toxicological information for **2-methoxyadamantane** was found during the compilation of this guide. The following information is extrapolated from data on analogous compounds, primarily adamantane and 2-methyladamantane, and should be treated as an estimation. Researchers, scientists, and drug development professionals are strongly advised to conduct a thorough risk assessment and, if possible, commission independent safety testing before handling **2-methoxyadamantane**.

This technical guide provides a detailed overview of the presumed safety and handling considerations for **2-methoxyadamantane**, based on available data for structurally similar adamantane derivatives. The information is intended to support laboratory safety protocols and risk mitigation strategies.

Core Safety and Physical Properties

Due to the absence of specific data for **2-methoxyadamantane**, the physical and chemical properties of 2-methyladamantane are presented below as a conservative estimate. The introduction of a methoxy group in place of a methyl group may alter these properties.

Table 1: Estimated Physical and Chemical Properties of **2-Methoxyadamantane** (Based on 2-Methyladamantane)

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈ O	-
Molecular Weight	166.26 g/mol	-
Boiling Point	~466.23 K	[1]
Flash Point	Not available	-
Autoignition Temperature	Not available	-
Lower Explosion Limit	Not available	-
Upper Explosion Limit	Not available	-

Toxicological Profile (Based on Analogous Compounds)

Comprehensive toxicological data for **2-methoxyadamantane** is not available. The following table summarizes the known toxicological information for adamantane, which can serve as a preliminary reference point for risk assessment.

Table 2: Summary of Toxicological Data for Adamantane

Test	Result	Species	Source
Acute Oral Toxicity (LD50)	>10,000 mg/kg	Rat	
Skin Corrosion/Irritation	Not classified as irritant		
Serious Eye Damage/Irritation	Not classified as irritant		
Carcinogenicity	No data available		
Mutagenicity	No data available		

Experimental Protocols

Detailed experimental protocols for determining the safety parameters of **2-methoxyadamantane** are not available. However, standard methodologies as referenced in the safety data sheets of analogous compounds would be employed.

Determination of Flash Point: A standardized method such as the Pensky-Martens closed-cup test (ASTM D93) or Cleveland open-cup method (ASTM D92) would be appropriate to determine the flash point of **2-methoxyadamantane**. The choice of method would depend on the expected volatility of the compound.

Acute Oral Toxicity Study (LD50): An acute oral toxicity study, following a recognized guideline such as OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method), would be conducted. This involves administering the substance to rats at one of three fixed dose levels and observing the effects.

Handling and Storage

Based on the general handling procedures for adamantane derivatives, the following precautions are recommended:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Body Protection: Wear a lab coat or other protective clothing.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.
[\[2\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Emergency Procedures

The following emergency procedures are based on those recommended for adamantane and should be adapted as part of a comprehensive risk assessment.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the spill from spreading by using absorbent materials.
- Cleanup: Carefully collect the spilled material and place it in a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

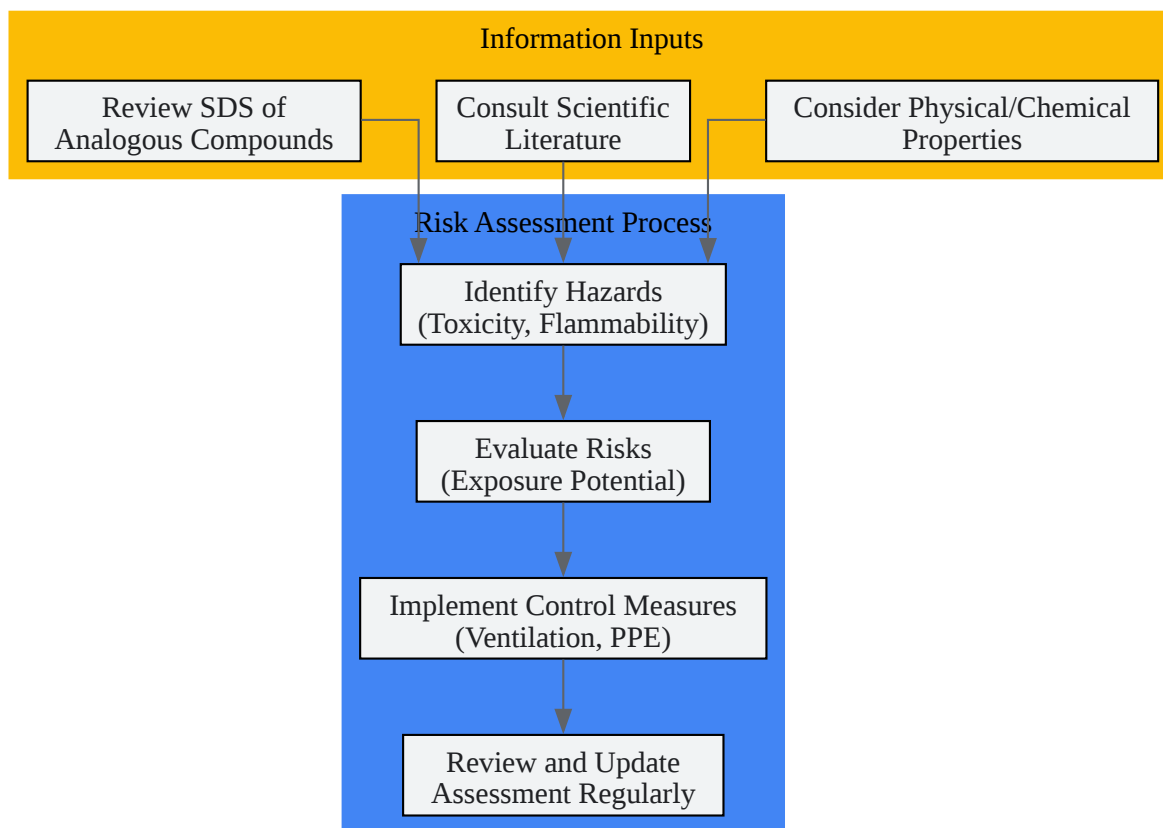
Visualized Workflows

The following diagrams illustrate key safety and handling workflows relevant to working with **2-methoxyadamantane**.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill of **2-methoxyadamantane**.



[Click to download full resolution via product page](#)

Caption: General risk assessment workflow for handling adamantane derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cheméo.com [cheméo.com]

- 2. chemos.de [chemos.de]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Navigating the Safety Landscape of 2-Methoxyadamantane: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15285362#2-methoxyadamantane-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com